Cross-Reactivity of 4-(4-Bromophenyl)-4-methylpiperidine Based Compounds: A Technical Guide

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Compound of Interest

Compound Name:	*4-(4-Bromophenyl)-4-methylpiperidine*
Cat. No.:	*B8754263*

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Executive Summary & Compound Profile

4-(4-Bromophenyl)-4-methylpiperidine is a specialized pharmacophore belonging to the 4-aryl-4-methylpiperidine class. Structurally distinct from the common 4-phenyl-4-hydroxypiperidine scaffold (found in Haloperidol) due to the substitution of the hydroxyl group with a methyl group, this compound exhibits a unique lipophilic profile and metabolic stability.

Its primary relevance lies in two domains:

- Opioid Receptor Research: As a structural analog of Meperidine (Pethidine) and Prodine, it serves as a probe for the Mu-opioid receptor (MOR), investigating the role of halogen bonding in the receptor pocket.
- Monoamine Transporter Modulation: It acts as a scaffold for developing Triple Reuptake Inhibitors (SNDRIs), where the para-bromo substituent significantly influences selectivity for the Serotonin Transporter (SERT) over the Dopamine Transporter (DAT).

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Chemical Identity

Property	Detail
IUPAC Name	4-(4-Bromophenyl)-4-methylpiperidine
CAS Number	1803608-16-3 (HCl salt), 1791402-45-3 (tert-butyl ester)
Molecular Formula	$C_{12}H_{16}BrN$
Molecular Weight	254.17 g/mol
Key Structural Motif	4-Aryl-4-methylpiperidine (Meperidine-like core)

Pharmacological Cross-Reactivity: Receptor & Transporter Profiling

The "4-methyl" substitution at the quaternary carbon is the critical determinant of this compound's cross-reactivity profile. Unlike 4-hydroxyl analogs, which favor dopaminergic antagonism (antipsychotic activity), 4-methyl analogs predominantly exhibit opioidergic and monoaminergic activity.

Opioid Receptor Cross-Reactivity (Off-Target Effects)

The **4-(4-bromophenyl)-4-methylpiperidine** scaffold shares a high degree of structural homology with the 4-phenylpiperidine opioids.

- Mechanism: The 4-methyl group mimics the steric bulk of the ester group in Meperidine, allowing the molecule to fit into the anionic aspartate site of the Mu-opioid receptor.
- Halogen Effect: The para-bromo substituent introduces a halogen bond with receptor residues (likely interacting with aromatic residues via pi-halogen stacking), potentially increasing affinity compared to the unsubstituted phenyl ring.
- Risk: High cross-reactivity with Mu-opioid receptors can lead to unintended analgesic or respiratory depressive effects in compounds designed for other targets (e.g., antidepressants).

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Monoamine Transporter Selectivity (SERT vs. DAT)

This scaffold is a known template for reuptake inhibitors.

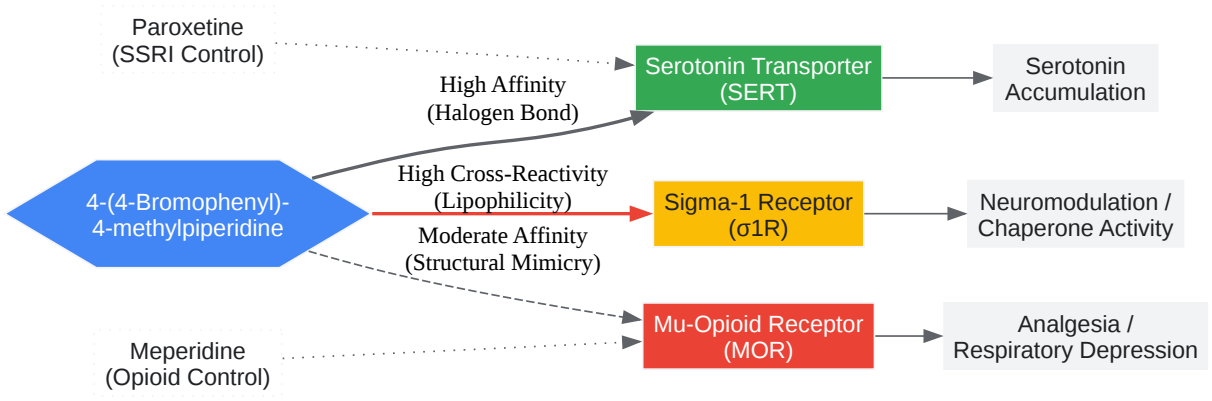
- SERT Selectivity: The para-bromo substituent is a classic bioisostere used to enhance potency at the Serotonin Transporter (SERT).
- Cross-Reactivity Warning: Compounds based on this scaffold often show significant cross-reactivity with the Sigma-1 Receptor (

  R). The lipophilic bromo-phenyl moiety strongly favors

  R binding, which can confound efficacy data in neuropharmacology studies.

Signaling Pathway & Interaction Diagram

The following diagram illustrates the divergent signaling pathways and cross-reactivity nodes for **4-(4-bromophenyl)-4-methylpiperidine**.



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Caption: Divergent pharmacological pathways of **4-(4-bromophenyl)-4-methylpiperidine**, highlighting critical cross-reactivity with Sigma-1 and Mu-opioid receptors.

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Immunoassay Cross-Reactivity Comparison

In forensic toxicology and clinical drug testing, **4-(4-bromophenyl)-4-methylpiperidine** presents a significant challenge due to its structural overlap with regulated substances.

False Positives in Urine Drug Screens (UDS)

The following table summarizes the predicted cross-reactivity rates based on structural pharmacophore analysis.

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Target Assay	Primary Analyte	Cross-Reactivity Risk	Mechanism of Interference
Meperidine (Pethidine)	Meperidine / Normeperidine	High (>40%)	The 4-aryl-4-methylpiperidine core is the exact hapten target for many meperidine antibodies. The bromo-substituent may reduce binding affinity slightly but is unlikely to eliminate recognition.
PCP (Phencyclidine)	Phencyclidine	Moderate (10-25%)	Some broad-spectrum PCP immunoassays detect aryl-piperidine motifs. The steric bulk of the 4-methyl group mimics the cyclohexane ring of PCP to a limited extent.
Fentanyl	Fentanyl / Norfentanyl	Low (<1%)	Fentanyl assays target the 4-anilino-piperidine structure. The 4-phenyl-4-methyl structure is distinct enough to avoid significant interference.
Amphetamines	Amphetamine / Methamphetamine	Negligible	No structural homology with the phenethylamine core.

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Experimental Validation Protocol: Cross-Reactivity Assay

To validate cross-reactivity in your specific assay, follow this self-validating protocol.

Objective: Determine the % Cross-Reactivity (%CR) of **4-(4-bromophenyl)-4-methylpiperidine** in a standard Meperidine ELISA.

Materials:

- Standard Meperidine Solution (0, 10, 50, 100, 500 ng/mL).
- Test Compound: **4-(4-Bromophenyl)-4-methylpiperidine** HCl.[1][2]
- Commercial Meperidine ELISA Kit.

Protocol:

- Preparation: Dissolve Test Compound in drug-free urine to create a stock solution of 10,000 ng/mL.
- Dilution Series: Prepare serial dilutions (10,000, 5,000, 1,000, 500, 100 ng/mL).
- Assay Execution: Run the Standard Curve and Test Samples in triplicate according to kit instructions.
- Calculation:
  - Determine the concentration of the Test Compound that produces a signal equivalent to the assay's cutoff (e.g., 100 ng/mL Meperidine).
  - Use the formula:
- Validation: If

  , the compound is considered cross-reactive.

Synthesis & Impurity Profiling

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Understanding the synthesis is crucial for identifying this compound as an impurity in other drug substances.

Common Synthetic Route:

- Precursor: Bis(2-chloroethyl)methylamine + 4-Bromophenylacetonitrile.
- Cyclization: Base-catalyzed cyclization forms the 4-cyano-4-(4-bromophenyl)-1-methylpiperidine.
- Transformation: The nitrile group is often converted to an ester (Meperidine-like) or reduced/substituted (to form the methyl variant).
    - Note: The direct synthesis of the 4-methyl variant often involves a Grignard reaction on a 4-piperidone followed by dehydration and hydrogenation, or starting from a 4-methyl-4-cyano precursor.

Impurity Marker: In the synthesis of Haloperidol or Bromperidol, the presence of "4-methyl" impurities indicates contamination with methylated precursors or side reactions involving methylating agents.

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